

Propylene Glycol Diacetate: A Comparative Toxicological Profile with Other Glycol Ethers

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Compound of Interest

Compound Name: *Propylene glycol diacetate*

Cat. No.: B174932

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This guide provides a comprehensive comparison of the toxicological profile of **propylene glycol diacetate** (PGDA) with other key glycol ethers, offering objective data and experimental context to inform product selection and risk assessment in research and pharmaceutical applications. Glycol ethers are broadly categorized into two main series: the P-series (propylene glycol-based) and the E-series (ethylene glycol-based). This distinction is critical as it dictates their metabolic pathways and, consequently, their toxicological profiles.

Executive Summary

Propylene glycol diacetate (PGDA) is a diester of propylene glycol, belonging to the P-series of glycol ethers. A key finding from toxicological assessments is that PGDA is considered a data-poor compound.^[1] Due to its rapid hydrolysis in the body to propylene glycol and acetic acid, its toxicological profile is often evaluated through a "read-across" approach from these well-studied metabolites.^[1] In general, P-series glycol ethers, including PGDA and its parent compound propylene glycol, exhibit a more favorable toxicological profile compared to the E-series.^[2] This is primarily attributed to their different metabolic pathways. E-series glycol ethers, such as ethylene glycol monomethyl ether (EGME), are metabolized to toxic alkoxyacetic acids, which are linked to reproductive and developmental toxicities.^[3] In contrast, P-series glycol ethers are primarily metabolized to less toxic compounds.^[4]

Comparative Toxicological Data

The following tables summarize the available quantitative toxicological data for PGDA, a representative P-series glycol ether (Propylene Glycol Monomethyl Ether - PGME), and a representative E-series glycol ether (Ethylene Glycol Monomethyl Ether - EGME).

Table 1: Acute Toxicity

Compound	Test	Species	Route	LD50/LC50	Reference
Propylene Glycol Diacetate (PGDA)	LD50	Rat	Oral	14,000 mg/kg	[5]
LD50	Rabbit	Dermal	> 2,000 mg/kg	[5]	
Propylene Glycol Monomethyl Ether (PGME)	LD50	Rat	Oral	3,739 mg/kg (male), 4,277 mg/kg (female)	[6]
LD50	Rabbit	Dermal	> 2,000 mg/kg	[6]	
LC50	Rat	Inhalation	> 7,000 ppm (6 hours)	[7]	
Ethylene Glycol Monomethyl Ether (EGME)	LD50	Rat	Oral	2.1 - 3.4 g/kg	[8]
LD50	Rabbit	Dermal	1.3 g/kg	[8]	
LC50	Mouse	Inhalation	1,480 ppm (7 hours)	[8]	

Table 2: Repeated Dose Toxicity

Compound	Species	Route	Duration	NOAEL/LOAEL	Effects Observed	Reference
Propylene Glycol Diacetate (PGDA)				Data not available. Toxicologic profile is read-across from propylene glycol and acetic acid.		
Propylene Glycol Monomethyl Ether (PGME)	Rat	Inhalation	2 years	NOAEL: 300 ppm	Increased mortality and liver effects at higher doses.	[9][10]
Ethylene Glycol Monomethyl Ether (EGME)	Rat	Oral	6 weeks	LOAEL: 1.88 mmole/kg	Hematologic changes, increased spleen weight.	[11]

Table 3: Reproductive and Developmental Toxicity

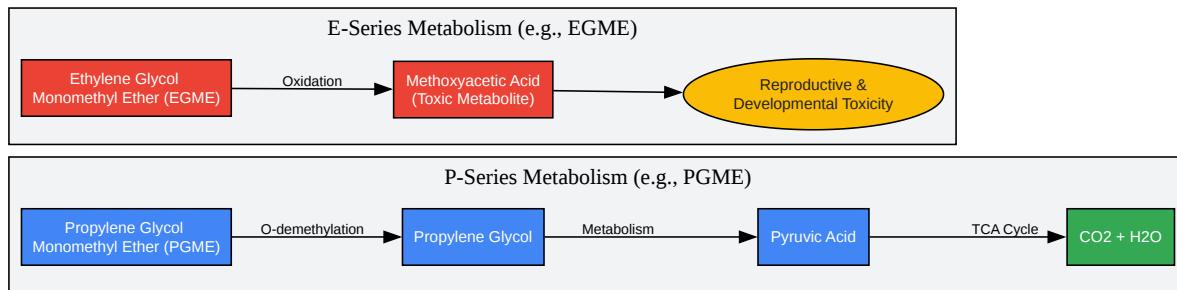
Compound	Species	Route	NOAEL/L OAEL (Developmental)	NOAEL/L OAEL (Maternal)	Key Findings	Reference
Propylene Glycol Diacetate (PGDA)	Propylene glycol shows no evidence of reproductive or developmental toxicity at high doses.	Data not available.				
Propylene Glycol Monomethyl Ether (PGME)	Rat	Inhalation	NOAEL: > 4160 ppm	LOAEL: 500 ppm (slight toxic effects)	No teratologic effects observed.	[12][13][14] [15][16]
Ethylene Glycol Monomethyl Ether (EGME)	Rat	Inhalation	LOAEL: 50 ppm	NOAEL: 50 ppm	Teratogenic effects, including skeletal variations.	[17]
Rabbit	Oral	LOAEL: 25 mg/kg/day	-		Impaired spermatogenesis.	[5]

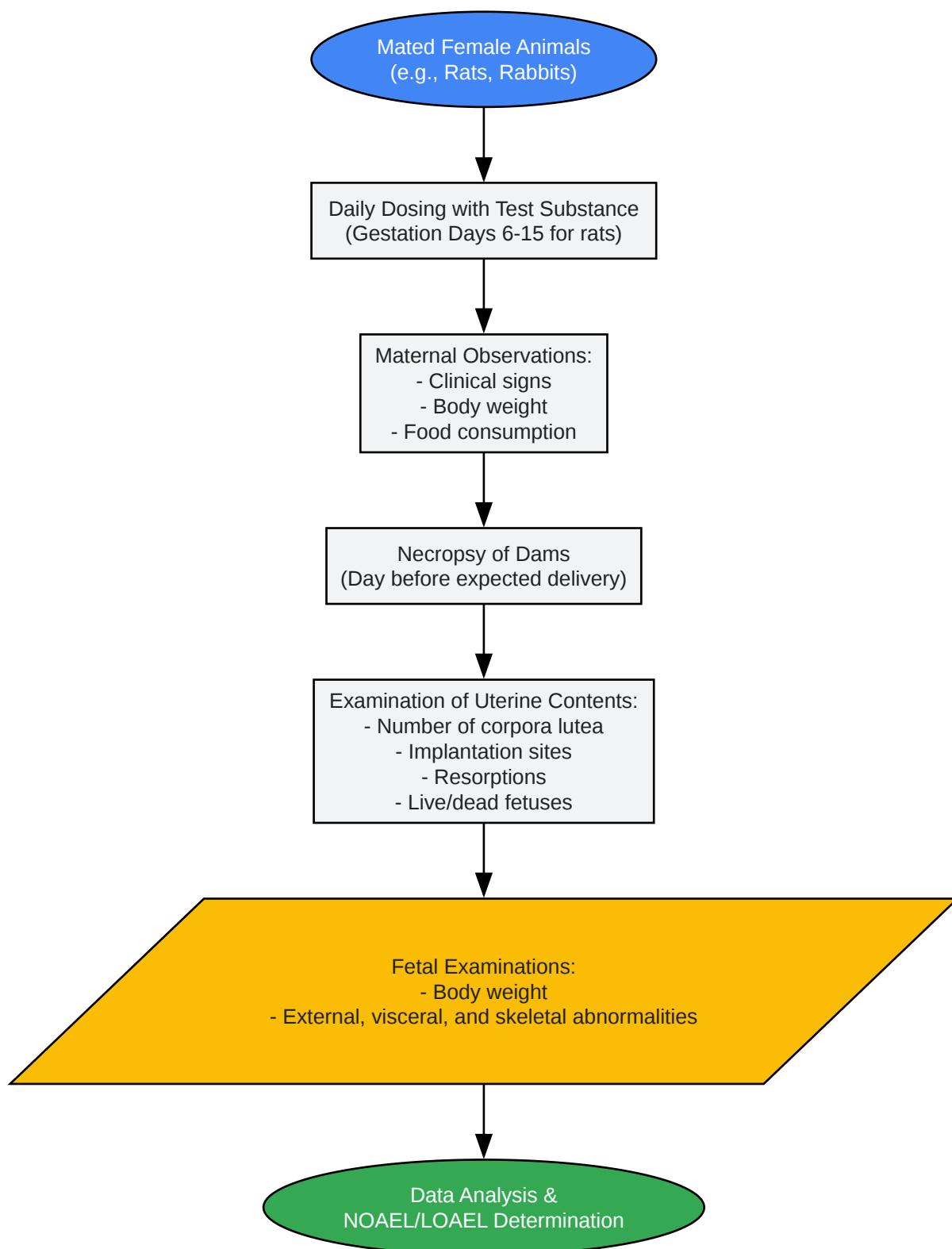
Table 4: Genotoxicity and Carcinogenicity

Compound	Genotoxicity	Carcinogenicity	Reference
Propylene Glycol Diacetate (PGDA)	Not classified as a germ cell mutagen.	Not classified as carcinogenic.	[17]
Propylene Glycol Monomethyl Ether (PGME)	Not genotoxic.	No evidence of carcinogenicity in rats and mice.	[4][9]
Ethylene Glycol Monomethyl Ether (EGME)	Some positive results in in-vitro tests (e.g., sister chromatid exchange).	No cancer studies reported.	[8]

Metabolic Pathways: The Key to Differential Toxicity

The primary reason for the differing toxicological profiles of P-series and E-series glycol ethers lies in their metabolic pathways.



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